

molecular weight and formula of 5-Bromo-2-methyl-3-nitrobenzoic acid

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Compound of Interest

Compound Name: 5-Bromo-2-methyl-3-nitrobenzoic Acid

Cat. No.: B031381

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An In-depth Technical Guide on 5-Bromo-2-methyl-3-nitrobenzoic Acid

This guide provides essential technical data on **5-Bromo-2-methyl-3-nitrobenzoic acid**, a chemical compound relevant to researchers and professionals in the fields of organic chemistry and drug development.

Core Chemical Properties

5-Bromo-2-methyl-3-nitrobenzoic acid is a substituted aromatic carboxylic acid. Its structure incorporates a benzene ring functionalized with a bromine atom, a methyl group, a nitro group, and a carboxylic acid group.

Quantitative Data Summary

The fundamental molecular properties of **5-Bromo-2-methyl-3-nitrobenzoic acid** are summarized in the table below for quick reference.

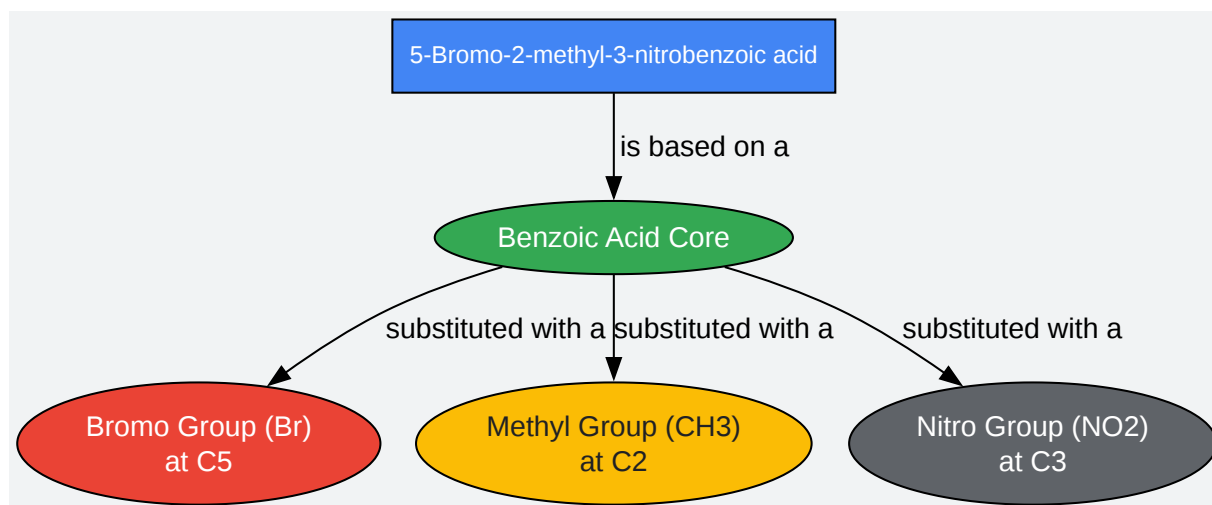
Property	Value	Citations
Chemical Formula	C ₈ H ₆ BrNO ₄	[1][2][3]
Molecular Weight	260.04 g/mol	[1][2]
CAS Number	107650-20-4	[2][3]
Appearance	Colorless to light yellow solid powder	[1]
Melting Point	175-180 °C	[1]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis or specific reactions of **5-Bromo-2-methyl-3-nitrobenzoic acid** are not readily available in public repositories. However, its synthesis would likely involve the multi-step functionalization of a simpler benzene derivative, employing standard organic chemistry reactions such as nitration, bromination, and oxidation of a methyl group to a carboxylic acid, with careful consideration of directing group effects to achieve the desired substitution pattern. Purity analysis would typically be conducted using techniques like NMR, HPLC, and mass spectrometry[4].

Molecular Structure and Functional Groups

The logical arrangement of the functional groups on the central benzene ring dictates the chemical properties and reactivity of **5-Bromo-2-methyl-3-nitrobenzoic acid**. The following diagram illustrates the relationship between the core structure and its substituents.



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Caption: Molecular component relationship for **5-Bromo-2-methyl-3-nitrobenzoic acid**.

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